physicochemical properties of (3-Chlorothiophen-2-yl)methanol

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Compound of Interest

Compound Name:	*(3-Chlorothiophen-2-yl)methanol*
CAS No.:	*193602-41-4*
Cat. No.:	*B1603092*

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An In-Depth Technical Guide to the Physicochemical Properties of **(3-Chlorothiophen-2-yl)methanol**

Foreword: A Molecule of Synthetic Potential

In the landscape of modern drug discovery and materials science, the strategic importance of functionalized heterocyclic compounds cannot be overstated. **(3-Chlorothiophen-2-yl)methanol** emerges as a significant building block, offering a unique combination of a reactive hydroxymethyl group and a modifiable chloro-substituted thiophene ring. Understanding its fundamental physicochemical properties is not merely an academic exercise; it is the critical first step in harnessing its synthetic potential. This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview, moving beyond simple data points to explain the causality behind its characteristics and the experimental methodologies required for its validation.

Molecular Identity and Structural Attributes

The precise identification of a chemical entity is the bedrock of reproducible science. **(3-Chlorothiophen-2-yl)methanol** is defined by its unique structural arrangement, which dictates

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its reactivity and physical behavior.

Property	Value	Source
Chemical Name	(3-Chlorothiophen-2-yl)methanol	-
CAS Number	193602-41-4	[1]
Molecular Formula	C_5H_5ClOS	[2]
Molecular Weight	148.61 g/mol	Calculated
Monoisotopic Mass	147.97496 Da	[2]
Canonical SMILES	C1=C(C(=CS1)CO)Cl	[2]
InChIKey	FESBOVOYXJZFOX-UHFFFAOYSA-N	[2]

Table 1: Core Identification Parameters for **(3-Chlorothiophen-2-yl)methanol**.

The structure features a five-membered thiophene ring, which is an aromatic heterocycle. The chlorine atom at the 3-position and the hydroxymethyl group at the 2-position create a specific electronic and steric environment. The chlorine atom acts as a weak deactivating group via induction but can also participate in cross-coupling reactions. The primary alcohol is a versatile functional group, readily available for oxidation, esterification, or conversion to a leaving group for nucleophilic substitution.

Physical State and Thermal Properties

While extensive experimental data for this specific compound is not widely published, its properties can be reliably determined using standard laboratory procedures. The physical state and melting point are primary indicators of purity.

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Property	Value	Note
Appearance	White to off-white solid	Typical for small, functionalized aromatic compounds.
Melting Point	Not reported in literature	Must be determined experimentally. A sharp melting range (e.g., 0.5-1.0°C) is indicative of high purity.
Boiling Point	Not reported in literature	Likely to be high due to hydrogen bonding capability; may decompose upon atmospheric distillation.

Expert Insight: The Significance of Melting Point Determination

The melting point is more than just a physical constant; it's a crucial purity check.[3] Impurities disrupt the crystal lattice of a solid, requiring less energy to break it apart. This results in two observable effects: a depression of the melting point and a broadening of the melting range. Therefore, a sharp, well-defined melting point is the first sign of a high-purity sample, which is essential before committing the material to a complex, multi-step synthesis.

Protocol: Melting Point Determination via Capillary Method

This protocol describes the use of a standard digital melting point apparatus, a reliable and common technique in organic chemistry labs.[4]

- Sample Preparation: Place a small amount of dry **(3-Chlorothiophen-2-yl)methanol** onto a watch glass. Crush the solid into a fine powder. Gently tap the open end of a capillary tube into the powder to collect a small amount.
- Loading: Invert the capillary tube and tap the sealed end gently on a hard surface to pack the sample down. The packed sample should be 2-3 mm high.

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- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Rapid Determination (Optional but Recommended): Set a fast ramp rate (e.g., 10-20°C/min) to quickly find an approximate melting range. This saves time during the precise measurement.
- Precise Determination: Using a fresh sample, set the apparatus to heat quickly to about 20°C below the approximate melting point found in the previous step. Then, reduce the heating rate to 1-2°C per minute.
- Observation: Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting range is T1-T2.
- Validation: A pure sample will exhibit a narrow melting range. For self-validation, repeat the precise determination at least twice. Consistent results confirm the accuracy of the measurement.

Solubility Profile: A Predictor of Behavior

Solubility provides critical insights into the polarity of a molecule and is fundamental for choosing appropriate solvents for reactions, extractions, and purification (e.g., chromatography). The "like dissolves like" principle is the guiding tenet here.[5] **(3-Chlorothiophen-2-yl)methanol** has both polar (hydroxyl group) and non-polar (chlorothiophene ring) characteristics.

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Solvent Class	Predicted Solubility	Rationale
Water	Sparingly soluble to insoluble	The hydroxyl group allows for some hydrogen bonding with water, but the larger, non-polar chlorothiophene backbone limits overall solubility.
Polar Protic (e.g., Methanol, Ethanol)	Soluble	These solvents can act as both hydrogen bond donors and acceptors, effectively solvating the hydroxyl group.[6]
Polar Aprotic (e.g., Acetone, THF, DMSO)	Soluble	The dipole moment of these solvents can solvate the polar C-O and O-H bonds.
Non-Polar (e.g., Hexanes, Toluene)	Sparingly soluble to insoluble	The overall polarity of the molecule is too high for significant solubility in non-polar hydrocarbon solvents.
Chlorinated (e.g., Dichloromethane, Chloroform)	Soluble	These solvents have a good balance of polarity to dissolve moderately polar organic compounds.
Aqueous Acid/Base (5% HCl / 5% NaOH)	Insoluble	The molecule lacks significant acidic or basic functional groups that can be protonated or deprotonated to form a water-soluble salt.[7]

Table 2: Predicted Solubility of **(3-Chlorothiophen-2-yl)methanol**.

Workflow for Solubility Testing

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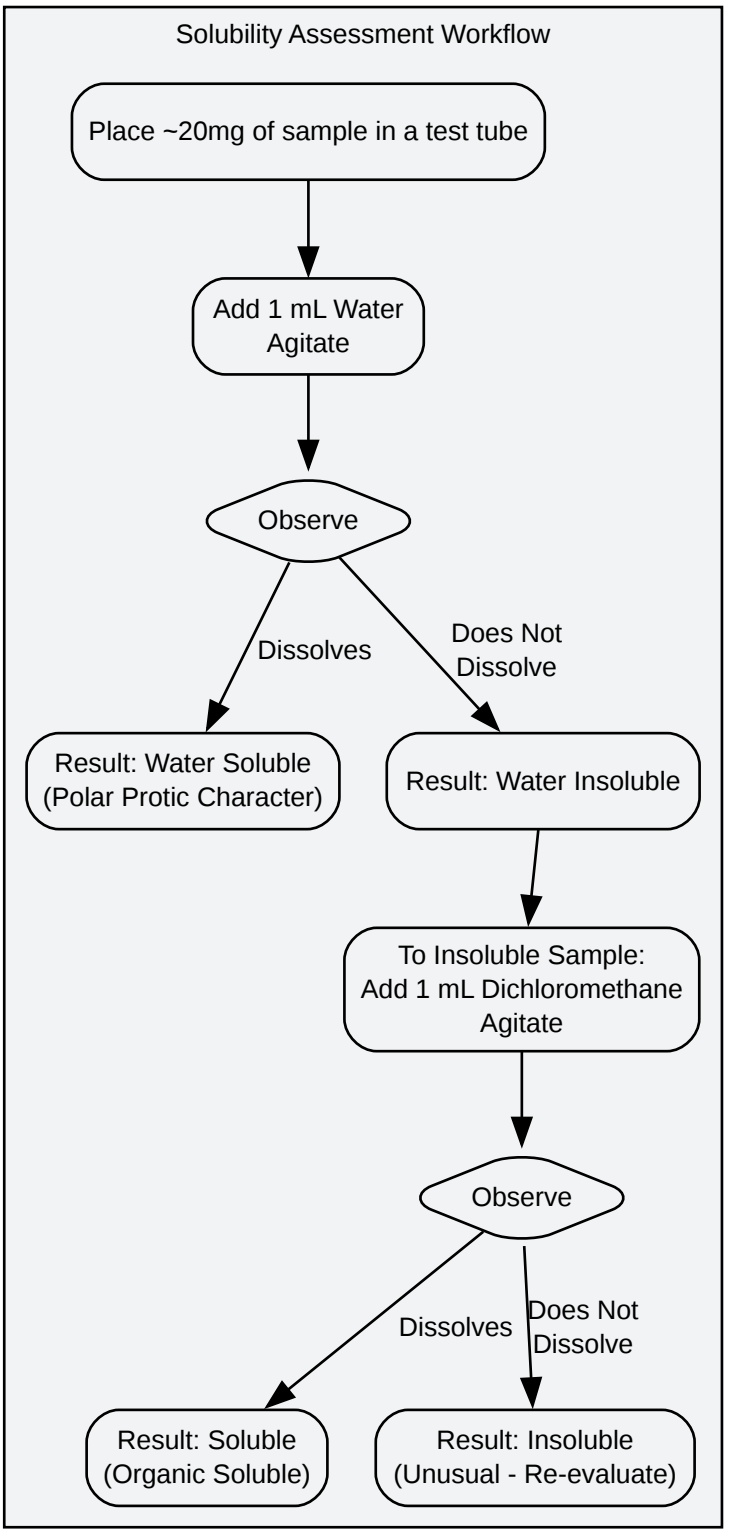

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Caption: Logical workflow for qualitative solubility testing.

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Protocol: Qualitative Solubility Determination

This protocol establishes the solubility profile across a range of standard laboratory solvents.[8]

- Preparation: Label a series of small, clean, dry test tubes for each solvent to be tested (Water, Methanol, Dichloromethane, Hexane, 5% HCl, 5% NaOH).
- Sample Addition: Add approximately 20-30 mg of **(3-Chlorothiophen-2-yl)methanol** to each test tube.
- Solvent Addition: Add 1 mL of the respective solvent to each tube.
- Agitation: Vigorously stir or vortex each tube for 30-60 seconds.
- Observation: Observe each tube against a contrasting background. A compound is considered "soluble" if no solid particles remain. It is "sparingly soluble" if some, but not all, of the solid dissolves, and "insoluble" if the solid remains largely unchanged.
- Causality Check: The results directly inform solvent selection. For example, high solubility in dichloromethane and low solubility in hexanes suggests that a solvent system of these two (e.g., for column chromatography) would be effective for purification.

Spectroscopic Fingerprint: The Key to Structural Verification

Spectroscopy provides an unambiguous confirmation of the molecular structure. A combination of NMR, IR, and Mass Spectrometry creates a unique "fingerprint" for the compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy probes the chemical environment of hydrogen (^{1}H NMR) and carbon (^{13}C NMR) nuclei, providing detailed information about connectivity and structure.[9]

Predicted ^{1}H NMR Spectrum (in $CDCl_3$):

- ~7.2 ppm (d, 1H): Thiophene ring proton at C5. Appears as a doublet due to coupling with the proton at C4.

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- ~7.0 ppm (d, 1H): Thiophene ring proton at C4. Appears as a doublet due to coupling with the proton at C5.
- ~4.8 ppm (s, 2H): Methylene protons (-CH_2-). Appears as a singlet as there are no adjacent protons to couple with, though this may be broadened by exchange with the hydroxyl proton.
- ~2.0-3.0 ppm (br s, 1H): Hydroxyl proton (-OH). A broad singlet whose chemical shift is highly dependent on concentration and sample purity (water content).

Predicted ^{13}C NMR Spectrum (in $CDCl_3$):

- ~135-140 ppm: Quaternary thiophene carbon at C2 (attached to -CH_2OH).
- ~125-130 ppm: Thiophene carbon at C5.
- ~120-125 ppm: Thiophene carbon at C4.
- ~115-120 ppm: Quaternary thiophene carbon at C3 (attached to Cl).
- ~60-65 ppm: Methylene carbon (-CH_2-).

Protocol: Sample Preparation for NMR Spectroscopy

- Sample Weighing: Accurately weigh 5-10 mg of **(3-Chlorothiophen-2-yl)methanol** directly into a clean, dry NMR tube.
- Solvent Addition: Add approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) using a pipette. The deuterated solvent is critical as it is "invisible" in the ^1H NMR spectrum and is used by the spectrometer to "lock" onto a stable magnetic field.
- Dissolution: Cap the NMR tube and invert it several times to fully dissolve the sample. A brief sonication can be used if necessary.
- Analysis: Insert the tube into the NMR spectrometer and acquire the desired spectra (e.g., ^1H, ^{13}C, COSY). Standard 1D proton NMR is typically sufficient for routine analysis of small molecules.[10]

Fourier-Transform Infrared (FTIR) Spectroscopy

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FTIR spectroscopy identifies the functional groups present in a molecule by detecting the absorption of infrared radiation, which corresponds to specific bond vibrational frequencies.[11]

Predicted Characteristic FTIR Peaks:

- 3400-3200 cm^{-1} (broad, strong): O-H stretching vibration from the alcohol group. The broadness is a direct result of intermolecular hydrogen bonding.[12]
- 3100-3000 cm^{-1} (weak to medium): Aromatic C-H stretching from the thiophene ring.
- 2950-2850 cm^{-1} (weak to medium): Aliphatic C-H stretching from the -CH_2- group.
- ~1450 cm^{-1} (medium): C=C stretching within the aromatic thiophene ring.
- ~1050 cm^{-1} (strong): C-O stretching vibration of the primary alcohol.
- ~800-700 cm^{-1} (medium to strong): C-Cl stretching vibration.

Protocol: Analysis by Attenuated Total Reflectance (ATR)-FTIR

ATR-FTIR is a modern, rapid technique that requires minimal sample preparation.[13]

- Background Scan: Ensure the ATR crystal (typically diamond) is clean. Run a background scan to capture the spectrum of the ambient environment (air), which will be automatically subtracted from the sample spectrum.
- Sample Application: Place a small amount of the solid **(3-Chlorothiophen-2-yl)methanol** onto the ATR crystal, ensuring it completely covers the crystal surface.
- Pressure Application: Lower the pressure arm to apply firm, consistent pressure on the sample. This ensures good contact between the sample and the crystal.
- Sample Scan: Acquire the sample spectrum. Typically, 16 or 32 scans are co-added to produce a high-quality spectrum.
- Cleaning: After analysis, clean the crystal thoroughly with a suitable solvent (e.g., isopropanol) and a soft wipe.

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Mass Spectrometry (MS)

Mass spectrometry measures the mass-to-charge ratio (m/z) of ionized molecules.[14] It provides the exact molecular weight and crucial information about the elemental composition and structure through fragmentation patterns.[15]

Predicted Mass Spectrum (Electron Ionization - EI):

- Molecular Ion (M^+): A prominent peak at m/z ≈ 148 and an M+2 peak at m/z ≈ 150.
- Isotopic Pattern: The relative intensity of the M^+ and M+2 peaks will be approximately 3:1, which is the characteristic isotopic signature of a molecule containing one chlorine atom (^{35}Cl vs ^{37}Cl). This is a definitive piece of evidence.
- Key Fragments:
  - m/z ≈ 117: Loss of the hydroxymethyl group (-•CH_2OH).
  - m/z ≈ 113: Loss of the chlorine atom (-•Cl).
  - m/z ≈ 84: Loss of both chlorine and the hydroxymethyl group.

Workflow: Structural Elucidation via Mass Spectrometry

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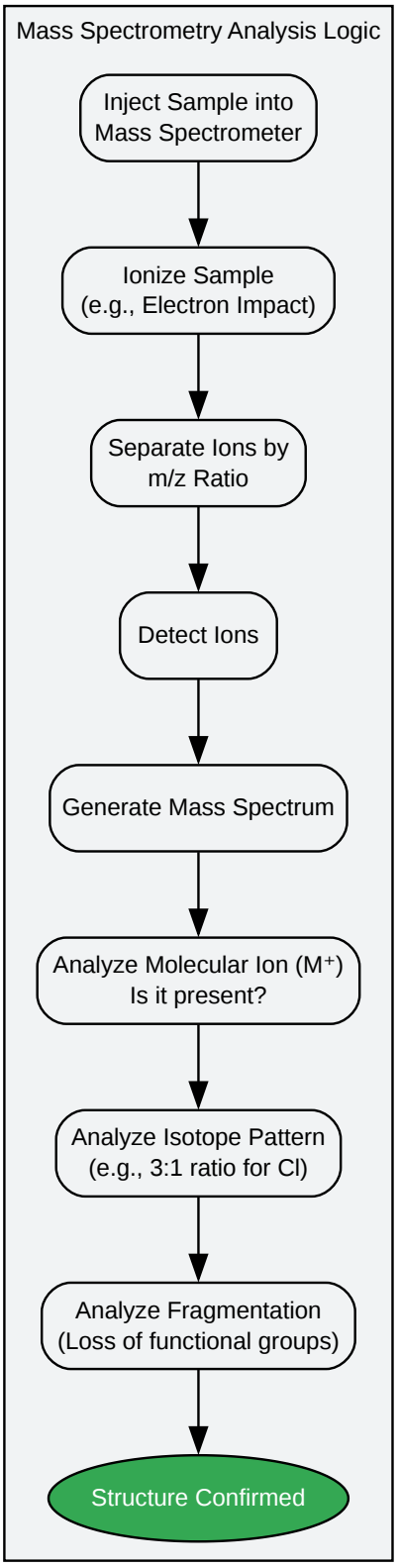

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Caption: A streamlined workflow for mass spectrometry analysis.

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Safety and Handling

While a specific Safety Data Sheet (SDS) for **(3-Chlorothiophen-2-yl)methanol** may not be universally available, its structure suggests handling precautions similar to other functionalized chlorothiophenes and alcohols. General laboratory safety protocols are mandatory.

- Personal Protective Equipment (PPE): Wear safety glasses, a lab coat, and nitrile gloves.
- Handling: Handle in a well-ventilated area or a chemical fume hood. Avoid inhalation of dust and contact with skin and eyes.[16][17]
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents. Keep the container tightly sealed.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Role in Drug Discovery and Chemical Synthesis

(3-Chlorothiophen-2-yl)methanol is not typically an active pharmaceutical ingredient (API) itself but rather a valuable intermediate. Its utility stems from the orthogonal reactivity of its two functional groups.

- As a Building Block: Thiophene-containing molecules are prevalent in pharmaceuticals due to their bioisosteric relationship with benzene rings, often improving metabolic stability or receptor affinity.[18] This compound serves as a precursor for more complex thiophene derivatives.
- Synthetic Handle 1 (Alcohol): The primary alcohol can be:
  - Oxidized to the corresponding aldehyde or carboxylic acid.
  - Esterified or etherified to introduce different side chains.
  - Converted into a leaving group (e.g., a tosylate or mesylate) for subsequent nucleophilic substitution.
- Synthetic Handle 2 (Chloride): The chlorine atom on the aromatic ring is a key site for:

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- Palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Stille, Heck), which are cornerstone reactions in modern medicinal chemistry for building carbon-carbon or carbon-heteroatom bonds.[19] This allows for the introduction of a wide array of substituents at the 3-position of the thiophene ring.

The presence of these two functional groups allows for sequential, controlled modifications, making it a versatile platform for building libraries of compounds for screening in drug discovery programs.[20][21]

Conclusion

(3-Chlorothiophen-2-yl)methanol is a synthetically valuable building block whose full potential is unlocked through a thorough understanding of its physicochemical properties. Its characterization relies on a synergistic application of physical measurements and spectroscopic analysis. The protocols and expert insights provided in this guide serve as a robust framework for researchers to validate this compound's identity and purity, ensuring its effective and reliable use in the synthesis of novel molecules for pharmaceutical and materials science applications.

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